

Personal protective equipment for handling S-Adenosyl-L-methionine disulfate tosylate

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Compound of Interest

Compound Name: *S-Adenosyl-L-methionine disulfate tosylate*

Cat. No.: B10765667

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Essential Safety and Handling Guide for S-Adenosyl-L-methionine disulfate tosylate

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **S-Adenosyl-L-methionine disulfate tosylate**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Chemical Identifier:

- Name: **S-Adenosyl-L-methionine disulfate tosylate**
- CAS Number: 97540-22-2

Hazard Summary: **S-Adenosyl-L-methionine disulfate tosylate** is classified as a corrosive material that can cause severe skin burns and serious eye damage.^{[1][2][3]} It may also cause skin and respiratory irritation.^[4] Inhalation of dust should be avoided as it can be harmful and destructive to the tissues of the mucous membranes and upper respiratory tract.^[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound to minimize exposure risk.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield (minimum 8-inch).[1][3]	To protect against dust particles and chemical splashes that can cause serious eye damage.[1][2][3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing.[1][5]	To prevent skin contact which can cause severe burns.[1][2] Gloves should be inspected before use and removed using the proper technique to avoid contamination.[6]
Respiratory Protection	NIOSH (US) or CEN (EU) approved respirator.[1][6]	Required when dust formation is likely or ventilation is inadequate to prevent respiratory tract irritation.[4][6]

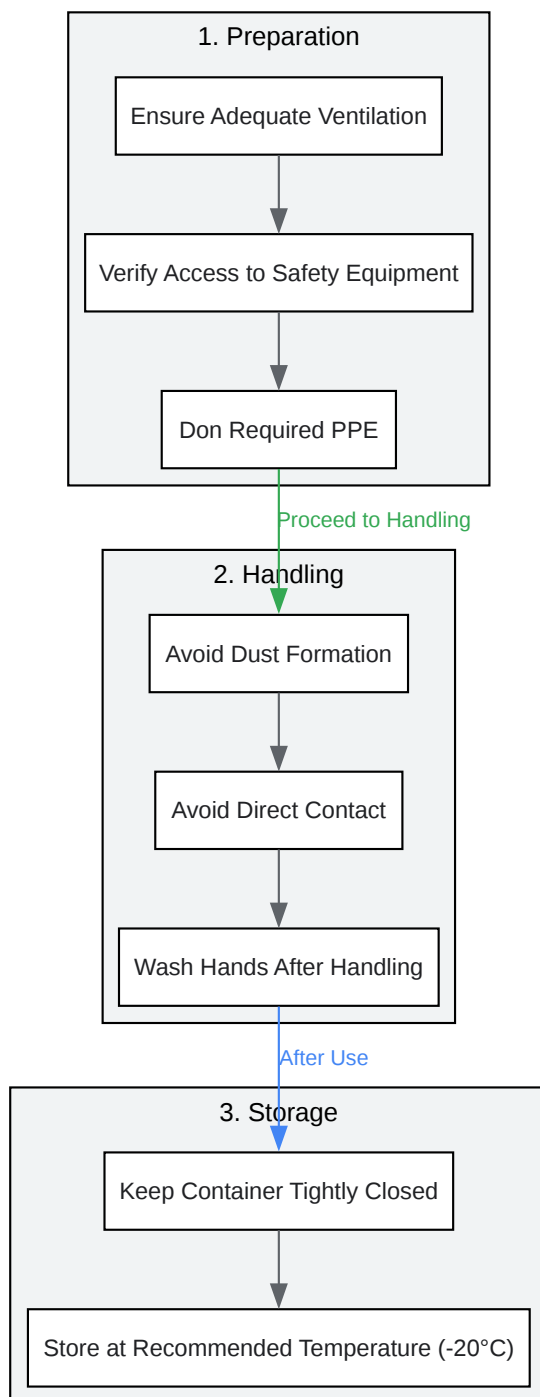
Operational Plan: Step-by-Step Handling Protocol

Following a systematic workflow is crucial for safe handling.

- Preparation:
 - Ensure the work area is well-ventilated, for instance, by using a chemical fume hood.[3][4]
 - Verify that an eyewash station and safety shower are readily accessible.[4]
 - Don all required personal protective equipment as detailed in the table above.[3]
- Handling the Compound:
 - Handle the substance in a manner that avoids the formation of dust and aerosols.[1][3]
 - Avoid all direct contact with the product.[5]
 - Wash hands thoroughly with soap and water after handling and before breaks.[1][2][4]

- Storage:
 - Store the compound in a tightly-closed container.[\[4\]](#)[\[5\]](#)
 - Keep in a cool, dry, and well-ventilated place.[\[4\]](#)[\[5\]](#)[\[7\]](#) The recommended storage temperature is -20°C.[\[4\]](#)[\[8\]](#)

Workflow for Handling S-Adenosyl-L-methionine disulfate tosylate

[Click to download full resolution via product page](#)Caption: Workflow for Handling **S-Adenosyl-L-methionine disulfate tosylate**.

First Aid and Emergency Procedures

Immediate action is required in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or absent, provide artificial respiration and seek immediate medical attention.[1][4]
Skin Contact	Immediately remove all contaminated clothing. [2] Wash the affected area with plenty of soap and water for at least 15 minutes.[1][4] Seek immediate medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][4] Remove contact lenses if present and easy to do.[1] Continue rinsing during transport to the hospital and consult a physician.[1]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[1][4] Never give anything by mouth to an unconscious person.[1][4] Seek immediate medical attention.[4]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure safety.

- Product Disposal:
 - Dispose of surplus and non-recyclable solutions through a licensed disposal company.[1]
 - One approved method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1][6]
- Contaminated Packaging:

- Dispose of contaminated packaging in the same manner as the unused product.[1][6]

Always consult and adhere to local, state, and federal regulations for chemical waste disposal.

[5]

Quantitative Data

The following toxicological data has been reported for rats.

Toxicity Type	Route	Species	Value
LD50	Oral	Rat	3,320 mg/kg[2]
LD50	Subcutaneous	Rat	2,579 mg/kg[2]
LD50	Intravenous	Rat	998 mg/kg[2]

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